

Chemical and physical properties of dichloroacetonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dichloroacetonitrile

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Dichloroacetonitrile: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical and physical properties of **dichloroacetonitrile** (DCAN). The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data, detailed experimental protocols, and clear visual representations of its biological interactions.

Chemical and Physical Properties

Dichloroacetonitrile is a colorless liquid with the molecular formula C_2HCl_2N .^[1] It is a halogenated nitrile that serves as a versatile chemical intermediate in various synthetic processes.^[1] The following tables summarize its key quantitative properties.

Physical Properties

Property	Value	Reference(s)
Molecular Weight	109.94 g/mol	[1]
Boiling Point	110-112 °C	[1]
Melting Point	-94.8 °C	[2]
Density	1.369 g/mL at 25 °C	[1]
Refractive Index (n _{20/D})	1.44	[1]
Vapor Pressure	21.7 mmHg at 25 °C	[3]
Solubility	Soluble in methanol, alcohol, and ether.	[1][3]

Chemical Properties

Property	Description	Reference(s)
Appearance	Colorless to light yellow/orange liquid.	[3]
Stability	Generally stable under recommended storage conditions.	[1][3]
Reactivity	Incompatible with strong oxidizing agents. Mixing with strong oxidizing acids can lead to violent reactions. Bases and nitriles can produce hydrogen cyanide. It can undergo hydrolysis in acidic and basic aqueous solutions.	[1][4]
Applications in Synthesis	Used as a reactant to prepare chiral α , α -dichloro- β -aminonitriles, α , α -dialkyl-substituted nitriles, and halogenated pyridines.	[5]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **dichloroacetonitrile**.

^1H NMR Spectrum

A single peak is expected in the ^1H NMR spectrum of **dichloroacetonitrile**, corresponding to the single proton. The chemical shift will be influenced by the adjacent electronegative chlorine atoms and the nitrile group.

^{13}C NMR Spectrum

The ^{13}C NMR spectrum will show two distinct signals, one for the carbon atom of the nitrile group and another for the dichlorinated carbon atom.

Infrared (IR) Spectrum

The IR spectrum of **dichloroacetonitrile** exhibits characteristic absorption bands. Key peaks include a sharp band corresponding to the $\text{C}\equiv\text{N}$ stretching vibration and bands associated with C-Cl and C-H stretching.

Mass Spectrometry

The mass spectrum of **dichloroacetonitrile** shows a molecular ion peak corresponding to its molecular weight, along with characteristic fragmentation patterns resulting from the loss of chlorine and cyanide groups.

Experimental Protocols

Detailed methodologies for the synthesis and purification of **dichloroacetonitrile** are provided below.

Synthesis of Dichloroacetonitrile

This method involves the reaction of cyanoacetic acid with N-chlorosuccinimide.^[6]

Procedure:

- In a suitable reaction vessel, dissolve 63.8 g (0.75 mole) of cyanoacetic acid in 750 ml of cold water.
- With good mechanical stirring, add 200.3 g (1.5 moles) of N-chlorosuccinimide in portions over a period of about 30 minutes.
- Allow the reaction to proceed for an additional 30 minutes after the addition is complete.
- The product, **dichloroacetonitrile**, will separate as an oil.
- Extract the product with a suitable organic solvent (e.g., methylene chloride).
- Wash the organic layer with a 5% sodium hydroxide solution and then with water.
- Dry the organic layer over anhydrous sodium sulfate.
- Purify the product by distillation. The fraction boiling at 110–112 °C is collected.

This synthesis route involves the reaction of tetrachloroethylene with ammonia under pressure. [\[7\]](#)

Procedure:

- In a high-pressure autoclave, combine 16.60 g (0.1 mol) of tetrachloroethylene and 33.20 ml of dichloromethane.
- Heat the mixture to 60 °C in a water bath.
- Slowly introduce ammonia gas into the autoclave until a pressure of 2.70 MPa is reached.
- Maintain the temperature and pressure with stirring for 4.0 hours.
- After the reaction, cool the autoclave to 25 °C and vent the residual ammonia.
- Transfer the reaction solution to a distillation apparatus.
- Distill the mixture, collecting the fraction at 110-120 °C to obtain **dichloroacetonitrile**.

Purification of Dichloroacetonitrile

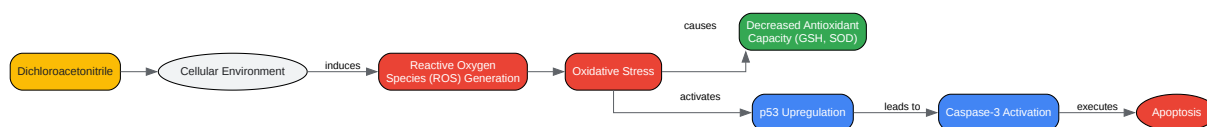
Fractional distillation is the primary method for purifying **dichloroacetonitrile**.^[6]^[7] For removal of acidic impurities, a wash with a dilute base solution followed by water is recommended prior to distillation.^[6] Drying agents such as anhydrous sodium sulfate can be used to remove residual water before the final distillation.

Biological Activity and Signaling Pathways

Dichloroacetonitrile is recognized as a disinfection byproduct in chlorinated water and has been studied for its toxicological effects.^[3] It is a direct-acting mutagen and has been shown to induce DNA strand breaks in cultured human lymphoblastic cells.^[4]

Induction of Oxidative Stress and Apoptosis

Dichloroacetonitrile induces cytotoxicity in cells through the generation of reactive oxygen species (ROS), leading to oxidative stress.^[3] This oxidative stress can, in turn, trigger a p53-dependent apoptotic pathway. The increase in ROS and malondialdehyde, coupled with a decrease in antioxidant capacity (e.g., glutathione, superoxide dismutase), are key indicators of this process.^[3] The activation of caspase-3 is a downstream event in this apoptotic cascade.^[3]

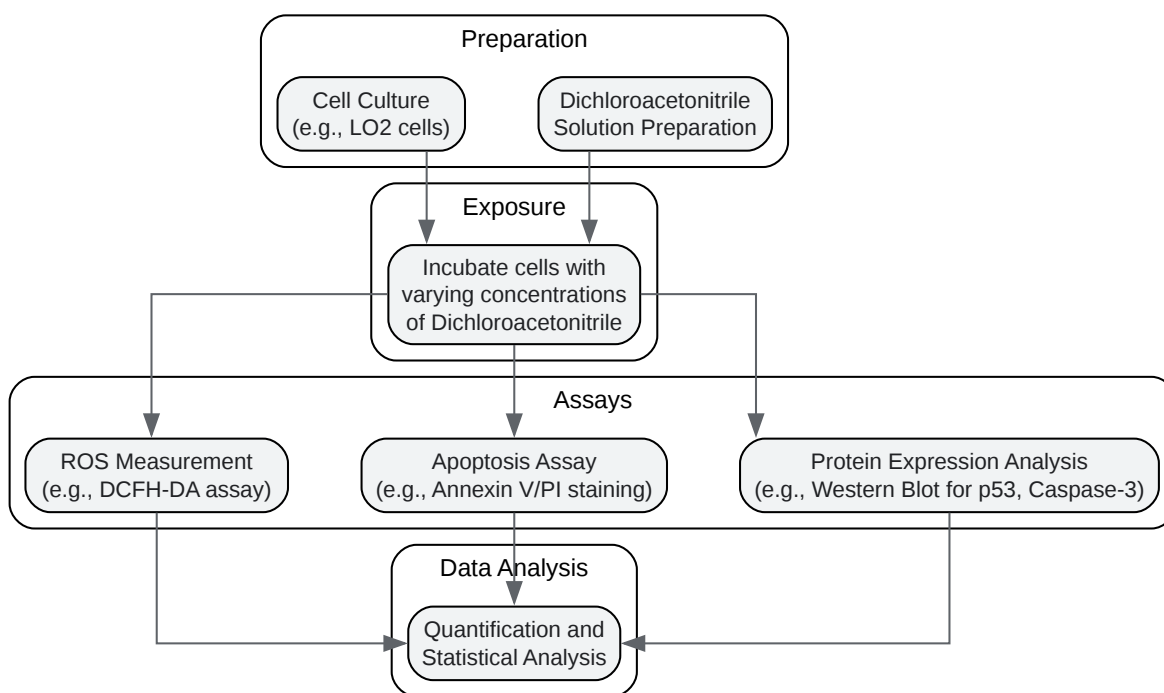


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Dichloroacetonitrile-induced apoptosis pathway.

Experimental Workflow for Assessing Cytotoxicity

A typical workflow to investigate the cytotoxic effects of **dichloroacetonitrile** involves cell culture, exposure to the compound, and subsequent assays to measure various endpoints.



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Workflow for studying **dichloroacetonitrile** cytotoxicity.

Safety and Handling

Dichloroacetonitrile is a combustible liquid and is corrosive.[1][3] It should be handled with appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.[8] Work should be conducted in a well-ventilated area or under a chemical fume hood.[8] It is incompatible with strong oxidizing agents.[1] Upon combustion, it can release toxic fumes of chlorine, cyanides, and nitrogen oxides.[1]

Disclaimer: This document is intended for informational purposes only and does not constitute professional advice. Always consult the relevant safety data sheets (SDS) and follow established laboratory safety protocols when handling chemical substances.

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- To cite this document: BenchChem. [Chemical and physical properties of dichloroacetonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150184#chemical-and-physical-properties-of-dichloroacetonitrile]

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